

# Application Notes and Protocols for CP028 in In Vivo Imaging Studies

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## Compound of Interest

Compound Name: *cp028*

Cat. No.: *B1669459*

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## Introduction

**CP028** is a novel peptide-based fluorescent probe with significant potential for in vivo imaging applications, particularly in oncology. This document provides detailed application notes and protocols for the use of **CP028** in preclinical research, focusing on its utility as a tumor-targeting near-infrared (NIR) imaging agent. The core of this technology lies in the conjugation of the cell-penetrating peptide p28 with the fluorescent dye Indocyanine Green (ICG), creating a water-soluble and non-toxic probe, ICG-p28, capable of accurately localizing tumors in vivo.<sup>[1]</sup> The p28 peptide, a fragment of the bacterial protein azurin, preferentially enters cancer cells and binds to the tumor suppressor protein p53, enhancing its cellular levels and pro-apoptotic activity.<sup>[1]</sup> This inherent tumor-targeting capability, combined with the excellent optical properties of ICG in the NIR spectrum, makes ICG-p28 a powerful tool for image-guided surgery and cancer research.<sup>[1]</sup>

## Principle of Action

The mechanism of ICG-p28 relies on the tumor-targeting properties of the p28 peptide. Upon systemic administration, ICG-p28 circulates throughout the body and preferentially accumulates in tumor tissues. This is attributed to the ability of p28 to selectively penetrate cancerous cells. Once inside the tumor cells, the conjugated ICG fluorophore can be excited by a NIR light source, and its subsequent fluorescence emission can be detected by a suitable

imaging system. This allows for real-time visualization of the tumor margins, aiding in more precise surgical resection and a better understanding of tumor biology.<sup>[1]</sup>

## Core Applications

- **Image-Guided Surgery:** Real-time intraoperative visualization of tumor margins to improve the accuracy and completeness of surgical resection.<sup>[1]</sup>
- **Tumor Localization:** Non-invasive detection and localization of primary tumors and metastases in preclinical animal models.<sup>[1]</sup>
- **Drug Delivery and Pharmacokinetics:** Monitoring the biodistribution and tumor accumulation of p28-based therapeutics.
- **Cancer Biology Research:** Studying tumor progression, and the tumor microenvironment in living organisms.

## Quantitative Data Summary

The following table summarizes key quantitative parameters for the use of ICG-p28 in in vivo imaging studies.

Parameter	Value	Reference
p28 Peptide Molecular Weight	2914 Da	[1]
ICG-p28 Conjugate	p28 peptide conjugated with ICG-maleimide	[1]
Excitation Wavelength (700 Channel)	685 nm	[1]
Excitation Wavelength (800 Channel)	785 nm	[1]
Imaging System Dynamic Range	>6 logs (auto)	[1]
Imaging System Resolution	21–337 $\mu\text{m}$	[1]
Animal Model	Athymic mice	[1]
Tumor Cell Inoculum	$1 \times 10^6$ cells per animal (subcutaneously)	[1]

## Experimental Protocols

### Protocol 1: Preparation of ICG-p28 Imaging Agent

This protocol details the conjugation of the p28 peptide with the near-infrared fluorescent dye ICG.

Materials:

- p28 peptide (LSTAADMQGVVTDGMASGLDKDYLPDD)
- ICG-maleimide
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Phosphate Buffered Saline (PBS), pH 7.0
- Dialysis tubing (M.W. 2000 cutoff)

- Sephadex G-25 column

Procedure:

- Dissolve the p28 peptide in PBS at pH 7.0.[\[1\]](#)
- In a separate light-protected tube, dissolve ICG-maleimide in anhydrous DMSO.
- React the p28 solution with the ICG-maleimide solution for 3 hours at room temperature in the dark.[\[1\]](#)
- To remove unreacted ICG-maleimide, dialyze the reaction mixture against PBS at 4°C for 24 hours using a dialysis tube with a 2000 Da molecular weight cutoff.[\[1\]](#)
- Further purify the ICG-p28 conjugate by filtration over a Sephadex G-25 column.[\[1\]](#)
- Confirm the final product using mass spectrometry.[\[1\]](#)
- Store the purified ICG-p28 conjugate in PBS at 4°C, protected from light.

## Protocol 2: In Vivo Tumor Imaging in a Murine Model

This protocol describes the procedure for establishing a tumor xenograft model and performing real-time NIR fluorescence imaging.

Materials:

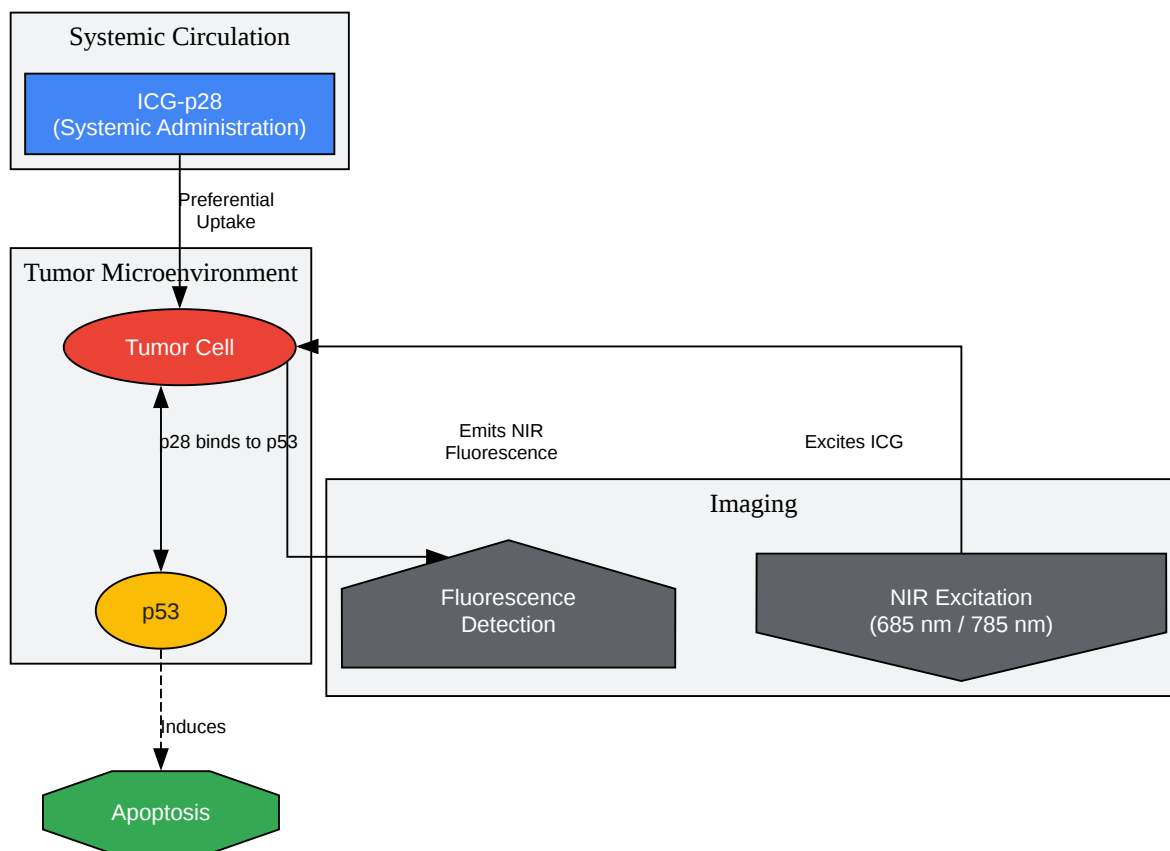
- ICG-p28 imaging agent
- Tumor cells (e.g., human glioma, breast cancer)
- Athymic nude mice (6-8 weeks old)
- Phosphate Buffered Saline (PBS)
- Ketamine-xylazine anesthetic cocktail
- Veterinary ointment

- Near-Infrared (NIR) fluorescence imaging system

#### Procedure:

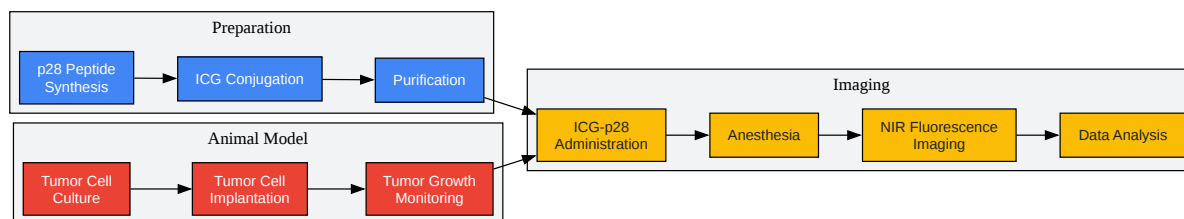
- Tumor Model Establishment:
  - Culture the desired cancer cell line to 80-90% confluency.
  - Harvest the cells and wash them with PBS.
  - Resuspend the cells in PBS to a final concentration of  $1 \times 10^6$  cells per 200  $\mu\text{L}$ .[\[1\]](#)
  - Subcutaneously inject 200  $\mu\text{L}$  of the cell suspension into the flank of each athymic mouse.  
[\[1\]](#)
  - Monitor tumor growth regularly by measuring tumor dimensions with calipers.
- In Vivo NIR Imaging:
  - Once tumors reach a suitable size (e.g., 100-200  $\text{mm}^3$ ), inject the ICG-p28 imaging agent at the predetermined optimal dose via the tail vein.[\[1\]](#)
  - Anesthetize the mice by intraperitoneal injection of a ketamine-xylazine cocktail.[\[1\]](#)
  - Apply veterinary ointment to the eyes to prevent dryness.[\[1\]](#)
  - Place the anesthetized mouse on the imaging stage of the NIR imaging system. A heat pad should be used to maintain the animal's body temperature.[\[1\]](#)
  - Acquire images at various time points post-injection to determine the optimal imaging window for maximal tumor-to-background contrast.
  - For image-guided surgery studies, perform the surgical resection of the tumor under real-time NIR imaging guidance.[\[1\]](#)

## Visualizations



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Caption: Signaling pathway of ICG-p28 in tumor cells for in vivo imaging.



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Caption: Experimental workflow for in vivo imaging with ICG-p28.

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## References

- 1. A Method of Tumor In Vivo Imaging with a New Peptide-Based Fluorescent Probe - PMC [pmc.ncbi.nlm.nih.gov]
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